

5-Iodoquinoxaline: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 5-Iodoquinoxaline

Cat. No.: B15355202

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Introduction: **5-Iodoquinoxaline** is a halogenated heterocyclic compound of interest to researchers in medicinal chemistry and materials science. Its structure lends itself to further functionalization, making it a potentially valuable building block in the synthesis of more complex molecules, including those with therapeutic potential. This technical guide provides a comprehensive overview of the commercial availability, synthesis, and potential applications of **5-Iodoquinoxaline**, with a focus on providing practical information for scientists and drug development professionals.

Commercial Availability and Suppliers

A thorough investigation of major chemical supplier catalogs reveals that **5-Iodoquinoxaline** is not a readily available stock chemical. While isomers such as 6-Iodoquinoxaline are commercially offered, **5-Iodoquinoxaline** is generally not listed. This suggests that for research and development purposes, this compound must be obtained through custom synthesis.

Several companies specialize in the custom synthesis of organic compounds and could potentially synthesize **5-Iodoquinoxaline** upon request. Researchers seeking to obtain this compound should contact vendors that offer such services.

For comparison, the commercial availability of the isomeric 6-Iodoquinoxaline (CAS No. 50998-18-0) is provided below.

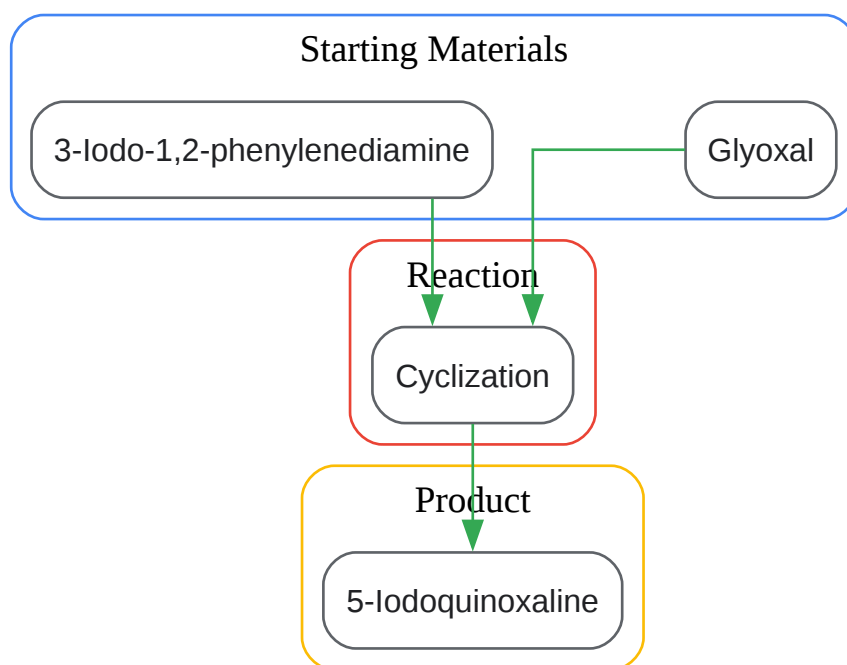
Supplier	Product Name	Purity	Available Quantities
CymitQuimica	6- IODOQUINOXALINE	97%	100mg, 250mg, 1g, 5g[1]
Fluorochem	6- IODOQUINOXALINE	97%	100mg, 250mg, 1g, 5g[1]
SciSupplies	6- IODOQUINOXALINE	95.0%	250mg[2]
Chemlyte Solutions	6-Iodoquinoxaline	99.0%	Grams, Kilograms[3]

Synthesis of 5-Iodoquinoxaline

Given its limited commercial availability, the synthesis of **5-Iodoquinoxaline** is a critical step for its utilization in research. The scientific literature describes various methods for the synthesis of quinoxaline derivatives and the iodination of aromatic and heteroaromatic rings. A plausible synthetic route to **5-Iodoquinoxaline** would involve the cyclization of a suitably substituted o-phenylenediamine precursor.

Proposed Synthetic Workflow

A potential synthetic pathway to **5-Iodoquinoxaline** is outlined below. This workflow is based on established methods for quinoxaline synthesis.



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A proposed synthetic workflow for **5-Iodoquinoxaline**.

Experimental Protocol: Synthesis of Quinoxalines from 1,2-Diamines and 1,2-Dicarbonyl Compounds

While a specific protocol for **5-Iodoquinoxaline** is not readily available, a general and efficient microwave-induced, iodine-catalyzed method for the synthesis of quinoxalines can be adapted. [4]

Materials:

- Substituted 1,2-diamine (in this case, 3-Iodo-1,2-phenylenediamine) (1 mmol)
- 1,2-dicarbonyl compound (e.g., phenylglyoxal monohydrate) (1 mmol)
- Iodine (5 mol%)
- Ethanol/Water (1:1, 1 mL)
- Dichloromethane

- 5% Sodium thiosulphate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve the 1,2-diamine (1 mmol) and the 1,2-dicarbonyl compound (1 mmol) in an ethanol/water mixture (1:1, 1 mL).
- Add a catalytic amount of iodine (5 mol%) to the mixture.
- Irradiate the reaction mixture in a CEM microwave at 50°C with a power level of 300 W.[\[4\]](#)
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, add dichloromethane (10 mL) to the reaction mixture.
- Wash the organic layer successively with 5% sodium thiosulphate solution (2 mL) and brine (2 mL).
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method, such as column chromatography, to yield the desired quinoxaline derivative.

The reaction is generally rapid, with completion times typically within 2-3 minutes under microwave irradiation.[\[4\]](#)

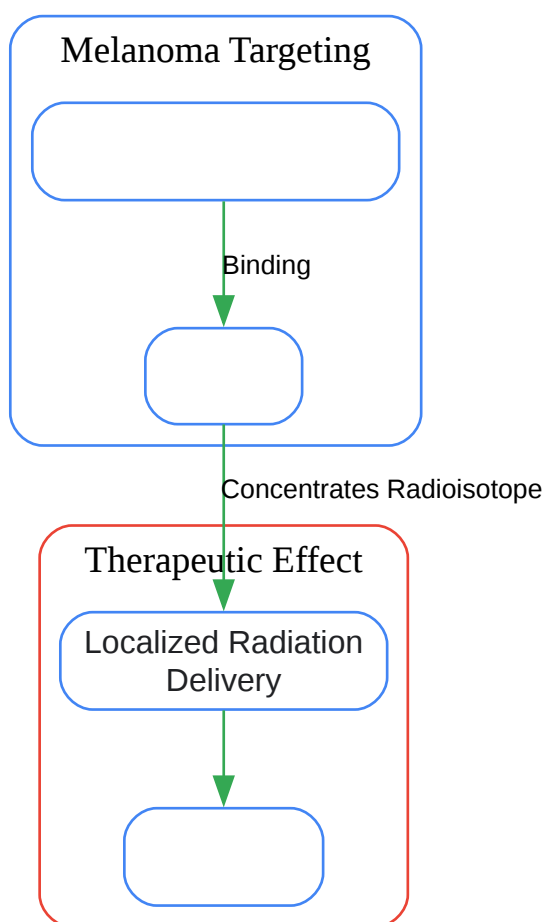
Applications in Research and Drug Development

Quinoxaline derivatives are a class of compounds with a broad spectrum of biological activities, making them attractive scaffolds for drug discovery. They have been investigated for their potential as antibacterial, anticancer, and antiviral agents.

Role in Signaling Pathways

While specific signaling pathways involving **5-Iodoquinoxaline** are not extensively documented, radioiodinated quinoxaline derivatives have been developed for targeting melanin in melanoma for both imaging and radionuclide therapy.[5] This suggests a potential application of radio-labeled **5-Iodoquinoxaline** in oncology research, particularly in the context of melanoma.

The general mechanism of action for such targeted therapies involves the binding of the radiolabeled compound to its target, in this case, melanin, leading to localized delivery of radiation.



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Targeted radionuclide therapy concept using a radioiodinated quinoxaline.

Conclusion

5-Iodoquinoxaline is a specialized chemical intermediate that is not commercially available as a stock item. Researchers and drug development professionals requiring this compound will likely need to pursue custom synthesis. The synthetic routes to quinoxalines are well-established, and adaptation of these methods should allow for the successful preparation of **5-Iodoquinoxaline**. Its potential application as a building block for biologically active molecules, particularly in the development of targeted therapies for melanoma, warrants further investigation. This guide provides a foundational understanding for the acquisition and use of **5-Iodoquinoxaline** in a research setting.

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